

Safety, handling, and storage guidelines for Ethyl benzoylphosphonate.

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Compound of Interest

Compound Name: Ethyl benzoylphosphonate

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Technical Guide: Diethyl Benzylphosphonate (CAS No. 1080-32-6)

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The information provided in this document is for informational purposes only and should not be considered a substitute for professional safety advice. Always consult the official Safety Data Sheet (SDS) before handling any chemical.

Executive Summary

This technical guide provides comprehensive information on the safety, handling, storage, and experimental applications of Diethyl Benzylphosphonate. This organophosphorus compound, a key reagent in organic synthesis, is particularly noted for its role in the Horner-Wadsworth-Emmons reaction. Recent studies also highlight the potential of its derivatives as antimicrobial agents. This document includes tabulated physicochemical and toxicological data, detailed experimental protocols for its synthesis and application, and visual diagrams of key reaction mechanisms and workflows to support researchers in its safe and effective use.

Chemical and Physical Properties

Diethyl Benzylphosphonate is a colorless to light yellow liquid.^{[1][2]} Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	1080-32-6	[3]
Molecular Formula	C ₁₁ H ₁₇ O ₃ P	[3]
Molecular Weight	228.22 g/mol	[4]
Density	1.095 g/mL at 25 °C	
Boiling Point	106 - 108 °C at 1 mmHg	[1]
Flash Point	> 112 °C (> 233.6 °F)	[5][6]
Refractive Index	n _{20/D} 1.497	
Solubility	Insoluble in water	[7]

Safety and Handling

Hazard Identification

Diethyl Benzylphosphonate is classified as a substance that can cause skin and serious eye irritation.[5][8] It may also cause respiratory irritation.[5][8] It is important to handle this chemical with appropriate personal protective equipment in a well-ventilated area.[5][6]

First Aid Measures

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[5][6]
- In case of skin contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[5][6]
- If inhaled: Remove to fresh air. If breathing is difficult, give oxygen. Get medical attention.[1][5]
- If swallowed: Do NOT induce vomiting. Get medical attention.[1][5]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[6]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[6]
- Respiratory Protection: Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator.[6]

Spills and Accidental Release

In the event of a spill, ensure adequate ventilation and wear appropriate personal protective equipment.[5] Absorb the spill with an inert absorbent material and place it in a suitable, closed container for disposal.[5][6] Do not let the product enter drains.[9]

Storage Guidelines

Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][9] Keep the container upright to prevent leakage.[9] The material is stable under recommended storage conditions.[9] Incompatible materials to avoid are strong oxidizing agents.[5]

Experimental Protocols

Synthesis of Diethyl Benzylphosphonate via the Michaelis-Arbuzov Reaction

A common method for synthesizing Diethyl Benzylphosphonate is the Michaelis-Arbuzov reaction between benzyl halide and triethyl phosphite.

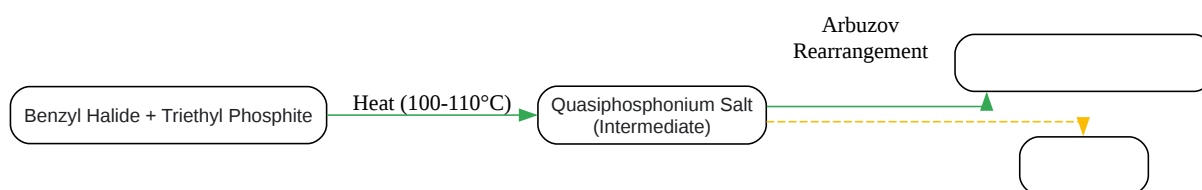
Materials:

- Benzyl halide (e.g., benzyl bromide)
- Triethyl phosphite (freshly distilled)

Procedure:

- In a round-bottom flask equipped with a distillation apparatus and a magnetic stirrer, combine equimolar amounts of the benzyl halide and freshly distilled triethyl phosphite.

- Heat the reaction mixture with stirring in an oil bath at 100-110 °C.
- The reaction progress can be monitored by the distillation of the ethyl halide byproduct.
- After the distillation of the byproduct ceases (approximately 2 hours), remove any remaining volatile components and excess triethyl phosphite by distillation under reduced pressure.
- The crude product can be purified by column chromatography on silica gel.



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Synthesis of Diethyl Benzylphosphonate via the Michaelis-Arbuzov Reaction.

Horner-Wadsworth-Emmons Reaction for Stilbene Synthesis

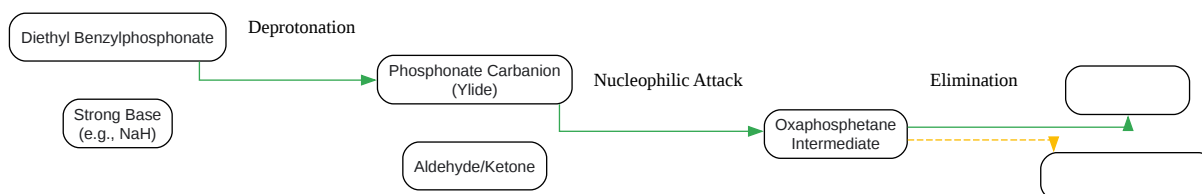
Diethyl Benzylphosphonate is a key reagent in the Horner-Wadsworth-Emmons (HWE) reaction to produce alkenes, particularly stilbenes, with high (E)-stereoselectivity.[10]

Materials:

- Diethyl Benzylphosphonate
- A strong base (e.g., Sodium Hydride)
- An aldehyde or ketone (e.g., benzaldehyde)
- Anhydrous solvent (e.g., THF or DME)[10]

Procedure:

- In a flame-dried, inert atmosphere (e.g., argon or nitrogen) flask, dissolve Diethyl Benzylphosphonate in the anhydrous solvent.
- Cool the solution in an ice bath and slowly add the strong base to generate the phosphonate carbanion (ylide).
- Once the ylide formation is complete, add the aldehyde or ketone dropwise to the reaction mixture.
- Allow the reaction to warm to room temperature and stir until completion (monitored by TLC).
- Quench the reaction carefully with water or a saturated aqueous solution of ammonium chloride.
- Extract the product with an organic solvent (e.g., ethyl acetate), dry the organic layer, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography.



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Mechanism of the Horner-Wadsworth-Emmons Reaction.

Biological Activity and Mechanism of Action

Recent research has explored the antimicrobial properties of Diethyl Benzylphosphonate derivatives.[6][11] Studies on model Escherichia coli strains have shown that these compounds can exhibit significant cytotoxic effects.[6]

Antimicrobial Activity

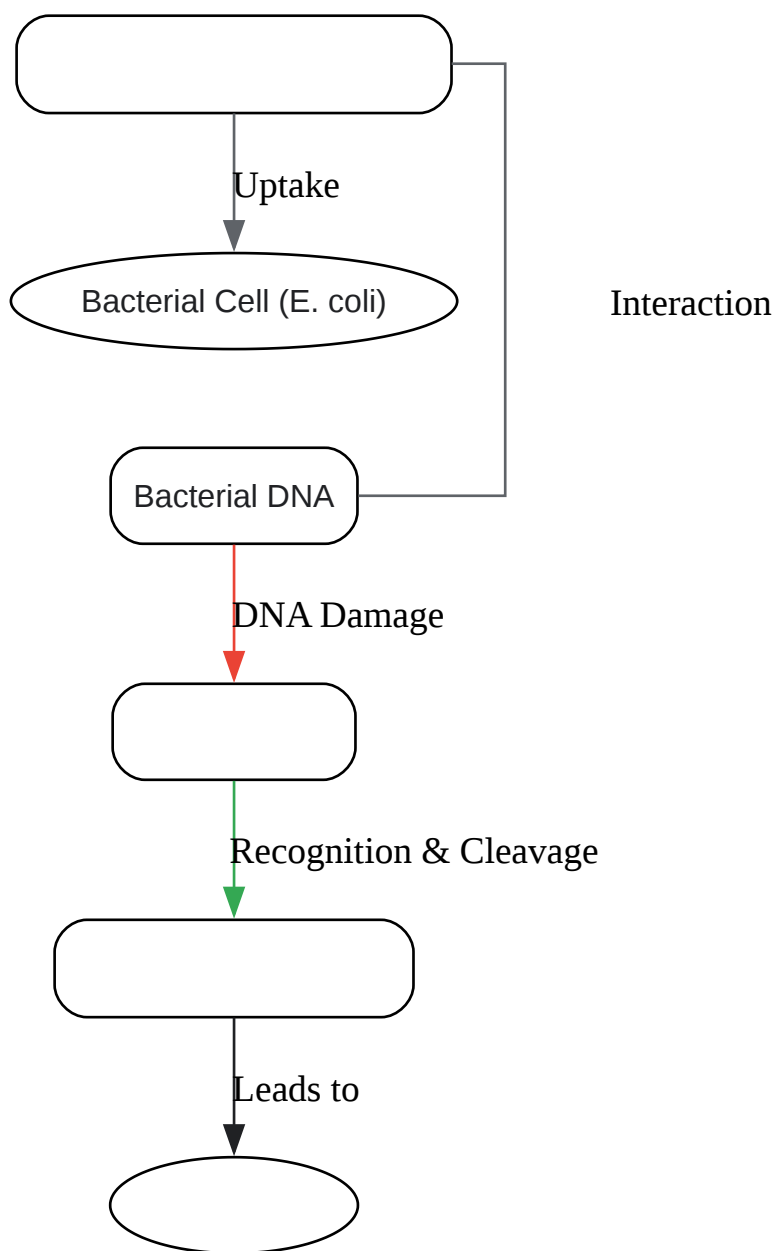
The minimum inhibitory concentration (MIC) and minimum bactericidal concentration (MBC) are key indicators of antimicrobial efficacy. For Diethyl Benzylphosphonate and its derivatives, these values have been determined against various E. coli strains.[6]

Compound	E. coli Strain	MIC (µg/mL)	MBC (µg/mL)	Reference
Diethyl Benzylphosphonate	K12	>1000	>1000	[6]
Derivative 3	K12	125	250	[6]
Derivative 3	R2	125	250	[6]

*Derivative 3 refers to a specific boronic acid-substituted Diethyl Benzylphosphonate from the cited study.

Proposed Mechanism of Action

Preliminary studies suggest that the antimicrobial activity of certain Diethyl Benzylphosphonate derivatives involves DNA damage.[6] The proposed mechanism involves the compound or its metabolites interacting with bacterial DNA, leading to modifications that are recognized and cleaved by DNA repair enzymes like Formamidopyrimidine [fapy]-DNA glycosylase (Fpg).[6] This DNA damage ultimately contributes to the cytotoxic effect on the bacteria.



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